

Eilatin: A Technical Guide on its Discovery, Origin, and Biological Activity

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Compound of Interest

Compound Name: *Eilatin*

Cat. No.: *B218982*

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Abstract

Eilatin, a heptacyclic aromatic alkaloid, was first discovered and isolated from the marine tunicate *Eudistoma* sp.[1] This technical guide provides a comprehensive overview of **Eilatin**, detailing its discovery, origin, and known biological activities. The document summarizes all available quantitative data on its anticancer properties, presents detailed experimental protocols for key assays, and visualizes relevant pathways and workflows using Graphviz diagrams. While the primary focus is on **Eilatin**, information on related compounds is included to provide a broader context for its potential mechanisms of action.

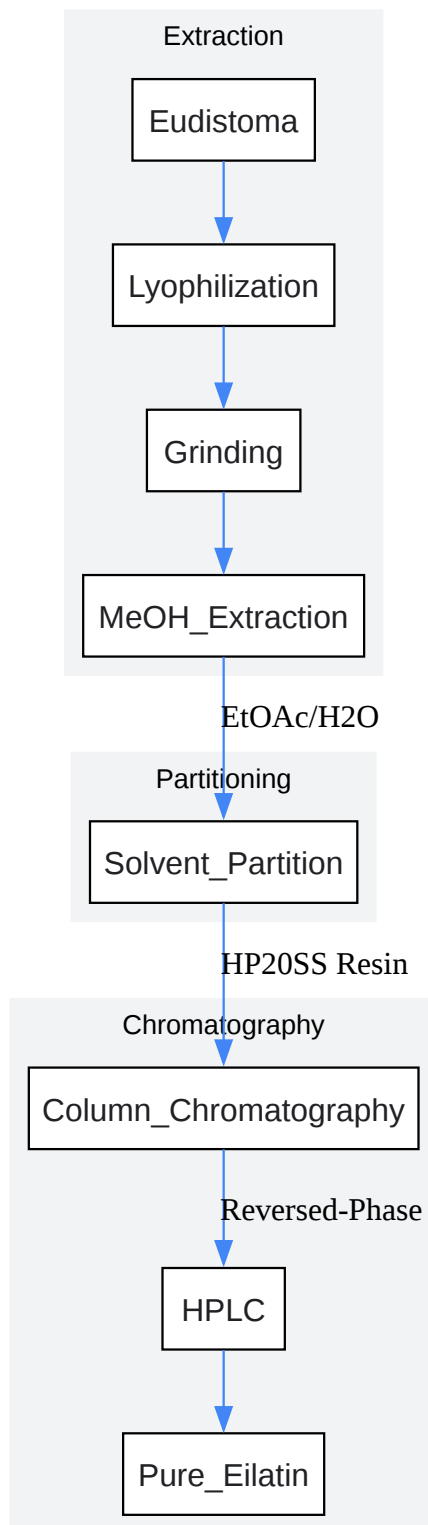
Discovery and Origin

Eilatin was first isolated in 1988 from the purple tunicate *Eudistoma* sp., a marine invertebrate found in the Red Sea.[2] It is a symmetrical heptacyclic aromatic alkaloid with the molecular formula $C_{24}H_{12}N_4$. [1]

Chemical Structure

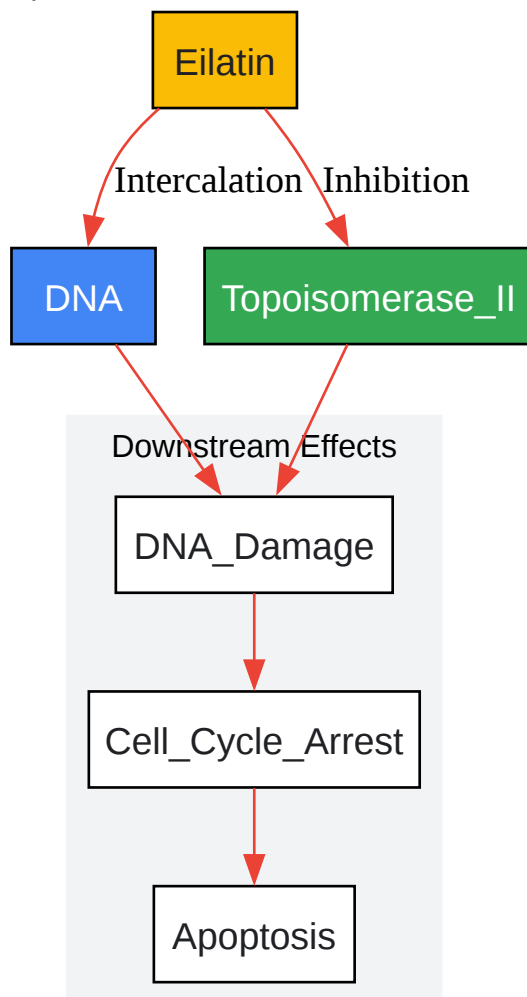
The chemical structure of **Eilatin** is dibenzo[b,j]dipyrido[4,3,2-de:2',3',4'-gh][3]phenanthroline.

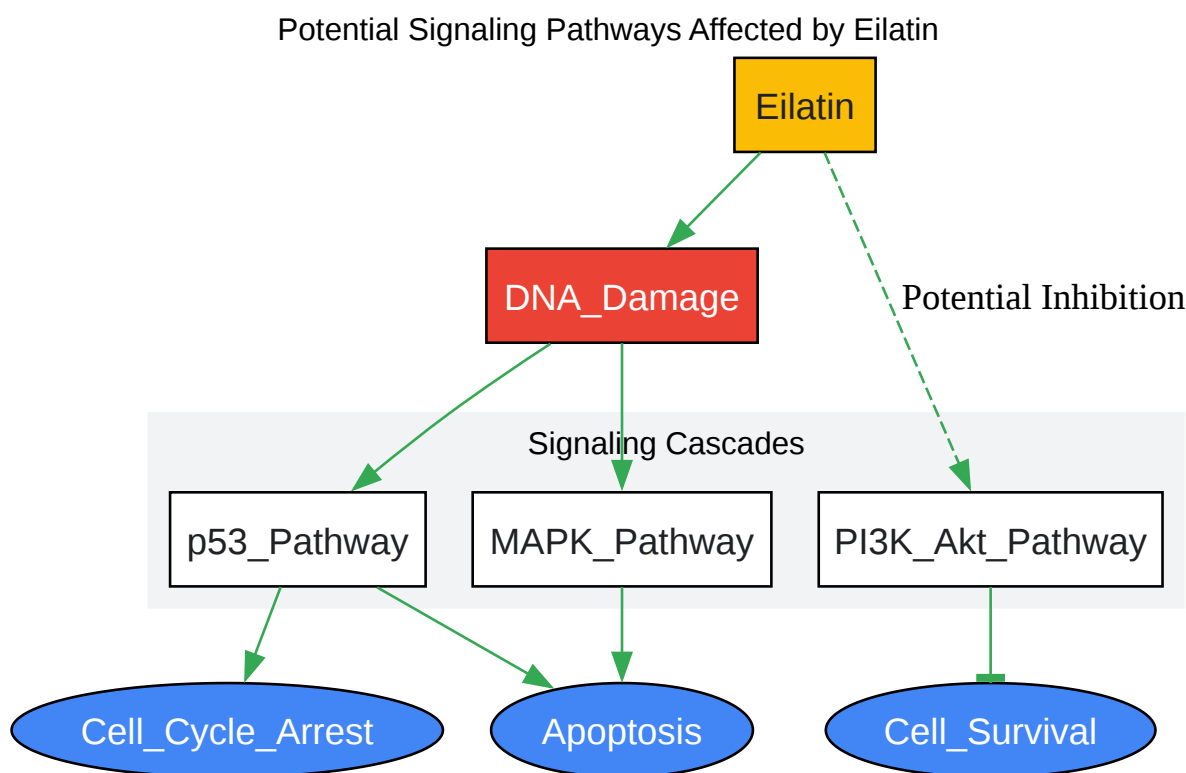
General Workflow for Eilatin Isolation



Chemical Structure of Eilatin

Proposed Mechanism of Action for Eilatin





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References

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